

Technical Support Center: p-Cumate Inducible Plasmids

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Compound of Interest

Compound Name: *p-Cumate*

Cat. No.: B1230055

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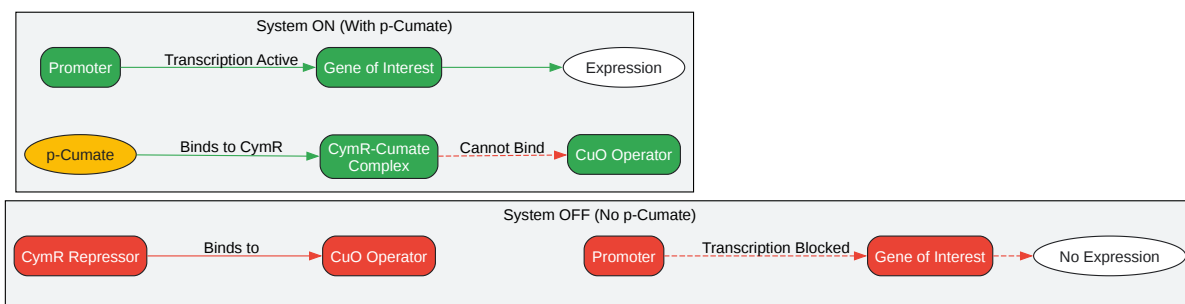
This technical support center provides a comprehensive guide for researchers, scientists, and drug development professionals using **p-Cumate** inducible plasmids. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during experiments.

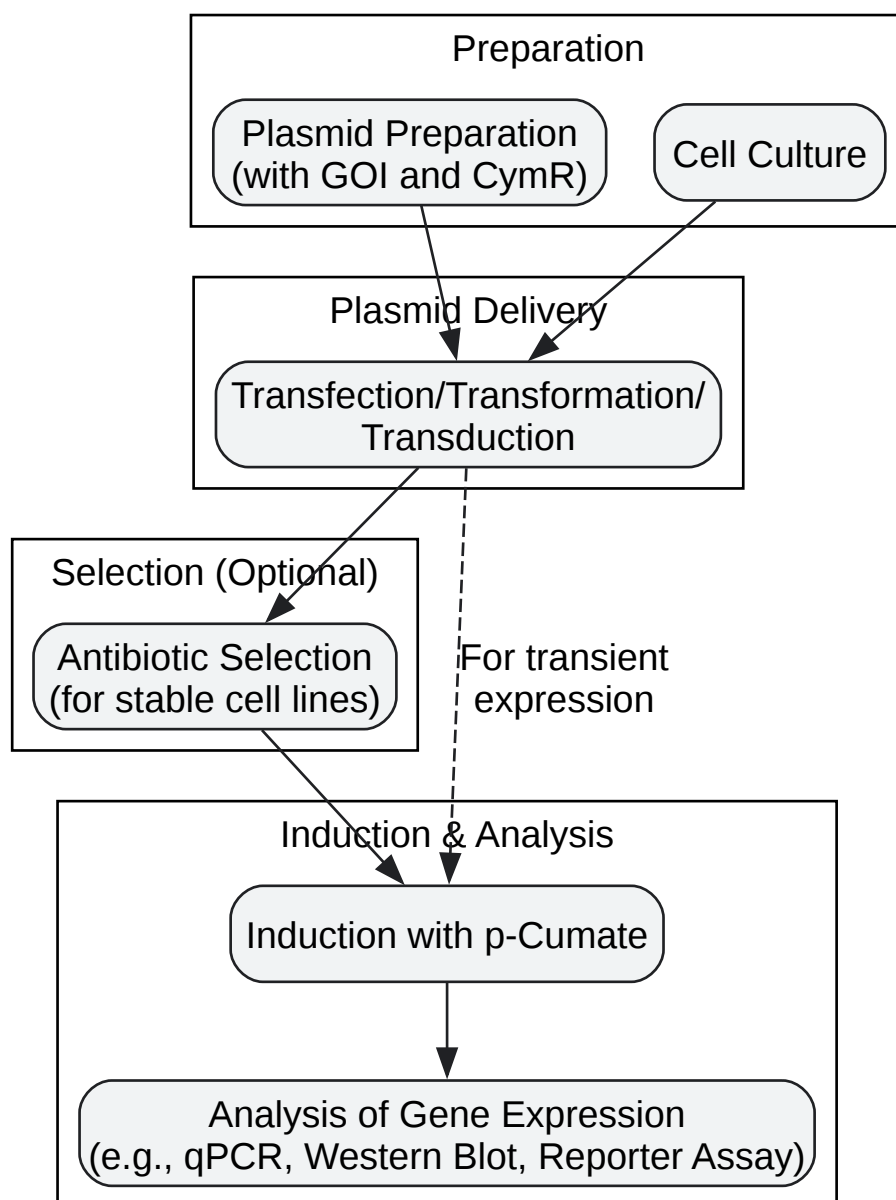
Understanding the p-Cumate Inducible System

The **p-Cumate** inducible system is a powerful tool for tightly controlled, inducible gene expression in a variety of host organisms, including bacteria and mammalian cells.^{[1][2][3][4][5]} The system's regulation is based on the CymR repressor protein and its corresponding operator sequence, CuO.^{[6][7][8]}

Mechanism of Action:

In the absence of the inducer, **p-Cumate**, the CymR repressor protein binds to the CuO operator sequence located within the promoter region of the gene of interest.^{[6][9][10][11]} This binding physically blocks transcription, resulting in very low basal expression levels.^[12] When **p-Cumate** is added to the culture medium, it binds to the CymR repressor, causing a conformational change that prevents CymR from binding to the CuO operator.^{[10][11][12]} This allows transcription of the target gene to proceed. The level of gene expression can be fine-tuned by titrating the concentration of **p-Cumate**.^[12]





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